

Feruloylputrescine basic nitrogen compounds plants

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Compound Focus: Feruloylputrescine

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Fundamental Characteristics and Discovery

Feruloylputrescine is a **hydroxycinnamic acid amide (HCAA)**, a class of compounds formed from the conjugation of a polyamine (putrescine) with a hydroxycinnamic acid (ferulic acid). Its basic structure is **N-(4-aminobutyl)-4-hydroxy-3-methoxycinnamamide** [1] [2].

Attribute	Description
First Identification	Isolated from grapefruit (<i>Citrus paradisi</i>) leaves and juice in 1965 [1] [3].
Other Names	Originally known as subaphylline [1] [3].
Core Components	Formed from ferulic acid and putrescine [4].
Class of Compound	A phenolamide or hydroxycinnamic acid amide (HCAA) [4] [5].

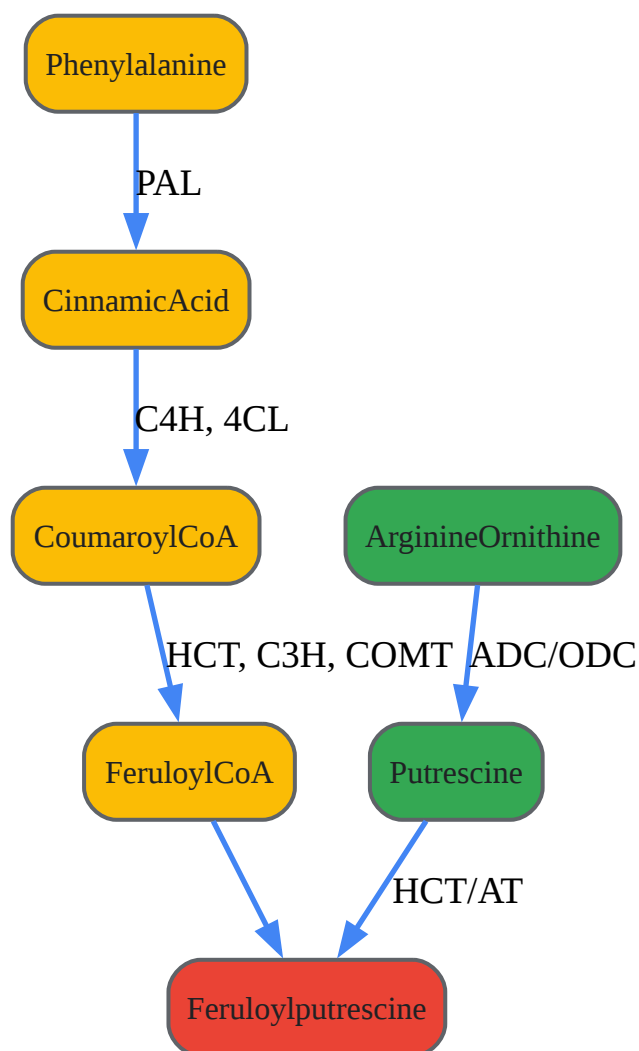
Biological Roles and Potential Applications

Feruloylputrescine serves multiple functions in plants, from direct defense to physiological regulation, with emerging implications for human health.

Role/Function	Context/Mechanism	Research Basis
Plant Defense Compound	Acts as a direct anti-herbivore metabolite. Its accumulation is regulated by the jasmonic acid (JA) signaling pathway [5] [6].	Studies in rice and tea plants show induced accumulation upon insect attack (e.g., planthoppers, geometrids); its suppression makes plants more susceptible [5] [6].
Chemopreventive Agent	Functions as a phase II enzyme inducer , a mechanism for detoxifying carcinogens. Its structure makes it a potent "Michael acceptor" [7].	Isolated from maize processing wastewater; demonstrated ability to induce the chemopreventive enzyme Quinone Reductase in cell assays [7].
Root Architecture Modulator	Endogenous levels influence root system formation. Inhibition of its biosynthesis can stimulate overall root growth and promote a dominant tap root [8].	Research in a model tobacco root system showed a correlation between depressed levels of feruloylputrescine (and other polyamines) and altered root morphology [8].

Biosynthesis and Metabolic Pathways

Feruloylputrescine biosynthesis sits at the intersection of the **phenylpropanoid pathway** and the **polyamine pathway**.



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Schematic of **feruloylputrescine** biosynthesis from phenylalanine and arginine/ornithine precursors. Key enzymes include PAL (phenylalanine ammonia-lyase), 4CL (4-coumarate-CoA ligase), ADC/ODC (arginine/ornithine decarboxylase), and HCT/AT (acyltransferase).

The key enzymatic step is the conjugation of **feruloyl-CoA** (from the phenylpropanoid pathway) with **putrescine** (from arginine or ornithine decarboxylation), catalyzed by specific **acyltransferases** [4] [5]. In rice, the gene **Os4CL5** is a critical node in this pathway, and its suppression leads to reduced **N-feruloylputrescine** accumulation and compromised plant resistance [5].

Key Experimental Protocols and Data

Metabolic Engineering and "Rational Metabolic-Flow Switching"

A proof-of-concept study in bamboo (*Phyllostachys nigra*) cells demonstrated the production of alternative HCAAs.

- **Objective:** Redirect metabolic flow from **feruloylputrescine** to a novel compound, **p-coumaroylagmatine** [4].
- **Methodology:**
 - **Host System:** Used suspension-cultured bamboo cells that naturally produce high levels of **feruloylputrescine**.
 - **Genetic Transformation:** Stably transformed cells with the **agmatine coumaroyltransferase (ACT)** gene from barley.
 - **Metabolic Analysis:** Analyzed HCAA profiles in recombinant cells using chromatography.
- **Outcome:** Successfully switched the metabolic output, achieving a production titer of approximately **360 mg/L of p-coumaroylagmatine** while decreasing native **feruloylputrescine** levels [4].

Quantification and Chemoprevention Assay

Research on feruloyl putrescines from maize wastewater detailed isolation and bioactivity testing [7].

- **Extraction & Hydrolysis:** Insoluble solids from wastewater (nejayote) were subjected to **alkaline hydrolysis (2M NaOH)** to release bound phenolic compounds.
- **Compound Isolation:** Feruloyl putrescines were isolated using **preparative HPLC**.
- **Bioactivity Testing:**
 - **Antioxidant Capacity:** Measured via **ORAC (Oxygen Radical Absorbance Capacity)** assay.
 - **Chemopreventive Potential:** Evaluated by the **Quinone Reductase (QR) induction assay** in mouse hepatoma (Hepa1c1c7) cells. The results were expressed as a **Chemopreventive Index (CI)**.

Future Research Directions

Current evidence points to several promising research avenues:

- **Therapeutic Development:** Further investigation into the **mechanism of phase II enzyme induction** and efficacy in more complex biological systems is needed to assess its potential as a chemopreventive agent [7].

- **Agricultural Applications:** Engineering the **feruloylputrescine** pathway in crops could enhance inherent resistance to pests, reducing pesticide reliance [4] [5].
- **Pathway Elucidation:** The transcriptional regulation of key biosynthetic genes like **Os4CL5** in rice represents a critical area for understanding the fine-tuning of this defense response [5].

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